

PART 1: CORE DIRECTIVE - A Foundational Understanding of the Compound

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Compound of Interest

Compound Name: *2-Hydroxyhexanedioic Acid*
Disodium Salt

Cat. No.: *B12052560*

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Before any disposal protocol can be established, a thorough understanding of the chemical's properties and associated hazards is essential.

Chemical Profile: **2-Hydroxyhexanedioic Acid Disodium Salt**

- Synonyms: 2-Hydroxyadipic Acid Disodium Salt, DL-2-Hydroxyadipic Acid Disodium Salt[1]
- Molecular Formula: $C_6H_8Na_2O_5$ [1][2]
- Typical Physical State: Solid

The first and most critical step for any chemical handling procedure is to consult the Safety Data Sheet (SDS) provided by the manufacturer. While information from suppliers like Santa Cruz Biotechnology and LGC Standards indicates this compound is intended for research use, the SDS contains detailed information on hazard identification, handling, storage, and disposal. [1][2] Based on available data, **2-Hydroxyhexanedioic Acid Disodium Salt** is not typically classified as a hazardous substance under the Globally Harmonized System (GHS). However, this must be verified with the specific SDS for the lot you are using.

This guide proceeds on the common classification of this salt as non-hazardous waste. If your supplier's SDS indicates any hazard classification (e.g., skin irritant, toxic), the disposal protocol must be elevated to follow hazardous waste guidelines.^[3]

PART 2: SCIENTIFIC INTEGRITY & LOGIC - A Self-Validating Disposal Protocol

The following protocol is designed as a self-validating system. Each step is a logical progression, ensuring that safety and compliance are maintained throughout the process.

Experimental Protocol: Step-by-Step Disposal

1. Assessment and Personal Protective Equipment (PPE)

- Causality & Expertise: Although not classified as hazardous, the solid, often powdered, form of this salt presents a risk of aerosolization. Prudent laboratory practice dictates minimizing exposure to any chemical, regardless of its hazard classification.
- Procedure:
 - Confirm the waste container holds only **2-Hydroxyhexanedioic Acid Disodium Salt** and is not cross-contaminated with other, potentially hazardous, chemical waste.^{[4][5]}
 - At a minimum, don standard laboratory PPE: a lab coat, nitrile gloves, and safety glasses with side shields.
 - If handling large quantities or if there is a significant risk of dust formation, consider using a dust mask or working in a ventilated area.^{[6][7]}

2. Containerization and Labeling

- Causality & Trustworthiness: Proper containment and labeling are the cornerstones of a safe waste management system. Clear labeling prevents the accidental mixing of incompatible wastes and ensures the waste stream is handled correctly by disposal personnel.^{[5][8]}
- Procedure:

- Place the solid waste into a durable, sealable container made of a compatible material, such as high-density polyethylene (HDPE).
- The container must be clearly and legibly labeled. The label must include:
 - The full chemical name: "**2-Hydroxyhexanedioic Acid Disodium Salt**" (avoiding formulas or abbreviations).[\[8\]](#)
 - The words "Non-Hazardous Waste".
 - The date of accumulation.
 - The name of the generating laboratory or researcher.
- Ensure the container is kept closed at all times except when adding waste.[\[8\]](#)

3. Segregation and Storage

- Causality & Expertise: Segregating waste streams is fundamental to both safety and cost-effective disposal. Mixing non-hazardous waste with hazardous waste results in the entire volume being treated as hazardous, increasing costs and regulatory burden.[\[3\]](#)
- Procedure:
 - Store the labeled container in a designated satellite accumulation area for non-hazardous solid chemical waste.[\[8\]](#)
 - This storage area must be physically separate from hazardous waste storage to prevent cross-contamination or reaction. For example, keep acids and bases, as well as flammables and oxidizers, well segregated.[\[4\]](#)[\[8\]](#)

4. Final Disposal Pathway

- Causality & Authoritative Grounding: The final disposal route is dictated by institutional policies and local, state, and federal regulations.[\[9\]](#)[\[10\]](#) The U.S. Environmental Protection Agency (EPA) sets the framework, but state and local rules are often more stringent.[\[9\]](#)[\[10\]](#)
- Procedure:

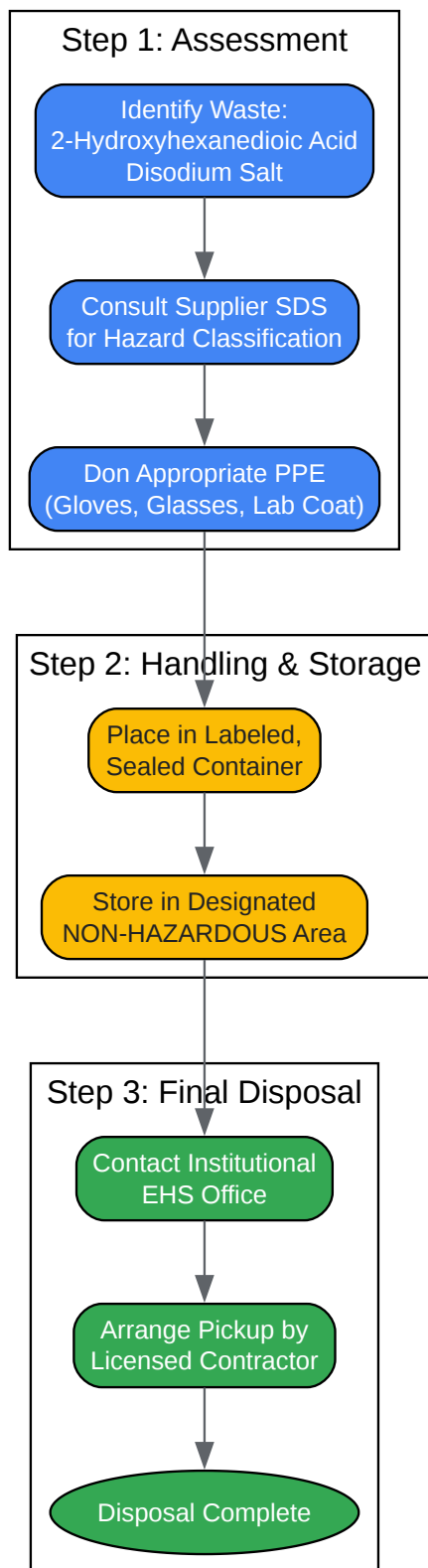
- Consult your Institution's Environmental Health & Safety (EHS) Office. This is a mandatory verification step. Your EHS department provides the definitive procedure for your specific location and will arrange for pickup by a licensed waste disposal contractor.[11]
- Do NOT dispose of this chemical down the drain. While it is a salt and may be water-soluble, sewer disposal of laboratory chemicals is broadly prohibited unless explicitly permitted by your EHS office and the local publicly owned treatment works (POTW).[5][6][12]
- Empty Container Disposal: Once the container is empty, it can often be disposed of in regular trash after being triple-rinsed with water and having the label completely defaced or removed.[4][11][13]

Data Presentation: Summary Table

Parameter	Guideline	Rationale & Source
Hazard Classification	Typically Non-Hazardous	Based on supplier information; must be verified with SDS.
Primary Risk	Dust Inhalation	Common to solid/powdered chemicals.[7]
Required PPE	Lab coat, gloves, safety glasses	Standard laboratory practice. [5]
Container Type	Labeled, sealed, compatible (e.g., HDPE)	Prevents leaks and ensures proper identification.[8][13]
Disposal Pathway	Licensed waste contractor via EHS	Ensures compliance with local and federal regulations.[8][10][11]
Sewer Disposal	Prohibited	Protects waterways and wastewater treatment systems. [5][6]

PART 3: VISUALIZATION & FORMATTING

To provide a clear, at-a-glance understanding of the procedural flow, the following diagram outlines the decision-making process for disposal.



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Caption: Decision workflow for the proper disposal of **2-Hydroxyhexanedioic Acid Disodium Salt**.

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